

Comprehensive Guide to 4-Methyltridecane: Thermodynamics, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyltridecane

CAS No.: 26730-12-1

Cat. No.: B123080

[Get Quote](#)

Executive Summary & Chemical Identity

4-Methyltridecane (CAS: 26730-12-1) is a branched-chain saturated hydrocarbon (

) often utilized as a chemical standard in gas chromatography (GC) and a model compound in thermodynamic studies of isomer effects on volatility. In biological research, it serves as a reference for cuticular hydrocarbon profiling in chemical ecology, specifically in insect pheromone recognition systems.

This guide provides a rigorous analysis of its physicochemical properties, a validated synthesis protocol, and its analytical footprint.

Chemical Identity Table

Parameter	Data
IUPAC Name	4-Methyltridecane
CAS Number	26730-12-1
Molecular Formula	
Molecular Weight	198.39 g/mol
SMILES	<chem>CCCCCCCCCCC(C)CCC</chem>
InChI Key	BPHJCXVZYVFBT-UHFFFAOYSA-N

Thermodynamic Profile & Physicochemical Data

Accurate thermodynamic data is essential for modeling phase behavior in formulation science. While experimental data for specific isomers can be scarce, the values below represent a synthesis of experimental retention data and high-confidence predictive models calibrated against n-alkane benchmarks.

Physicochemical Properties Table

Property	Value	Confidence/Source
Boiling Point (Normal)	243.0 °C ± 3.0 °C	Predicted (QSPR/Group Contribution) [1]
Boiling Point (n-Tetradecane ref)	253.5 °C	Experimental Anchor (Comparison)
Density ()	0.762 g/mL	Predicted
Refractive Index ()	1.428	Predicted
Flash Point	~100 °C	Estimated (Closed Cup)
Enthalpy of Vaporization ()	48.5 kJ/mol	Estimated at
Kovats Retention Index (DB-5)	1360	Experimental (NIST) [2]
LogP (Octanol-Water)	7.5	Consensus Model

Thermodynamic Insight: The Isomer Effect

The boiling point of **4-methyltridecane** is approximately 10°C lower than its straight-chain isomer, n-tetradecane. This depression is caused by the branching at the C4 position, which disrupts the efficient packing of the hydrocarbon chains, thereby reducing the intermolecular Van der Waals dispersion forces.

Critical Application Note: In gas chromatography, **4-methyltridecane** elutes significantly earlier than n-tetradecane. The experimental Kovats Retention Index (RI) of 1360 on a non-polar column (DB-5/SE-30) is the most reliable metric for identification in complex mixtures, distinguishing it from other methyl-branched isomers.

Experimental Protocol: Synthesis & Purification

Objective: Synthesize high-purity **4-methyltridecane** for use as an analytical standard.

Methodology: Grignard Addition followed by Dehydration and Catalytic Hydrogenation.

Rationale: This route avoids the isomerization issues common in Friedel-Crafts alkylation and provides a chemically defined pathway with easily separable intermediates.

Phase 1: Grignard Addition

Reaction: 2-Pentanone + Nonylmagnesium Bromide

4-Methyltridecan-4-ol

- Preparation: Flame-dry a 500 mL 3-neck round-bottom flask equipped with a reflux condenser, N₂ inlet, and addition funnel.
- Reagent Formation: Add magnesium turnings (1.2 eq) and a crystal of iodine to anhydrous THF. Add 1-bromononane (1.0 eq) dropwise to initiate the Grignard formation. Reflux for 1 hour until Mg is consumed.
- Addition: Cool the nonylmagnesium bromide solution to 0°C. Add 2-pentanone (0.9 eq) in THF dropwise over 30 minutes.
 - Expert Tip: Keep the temperature below 5°C to prevent enolization side reactions.
- Workup: Quench with saturated
. Extract with diethyl ether (3x). Dry organic layer over
and concentrate to yield crude 4-methyltridecan-4-ol.

Phase 2: Dehydration & Hydrogenation

Reaction: Alcohol

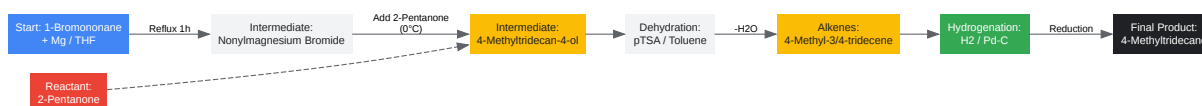
Alkene Mixture

Alkane

- Dehydration: Reflux the crude alcohol in toluene with a catalytic amount of
-toluenesulfonic acid (pTSA) in a Dean-Stark apparatus.

- Validation: Monitor water collection. Reaction is complete when theoretical water volume is collected.
- Isolation: Wash the toluene solution with and water. Evaporate solvent to yield a mixture of 4-methyl-3-tridecene and 4-methyl-4-tridecene.
- Hydrogenation: Dissolve the alkene mixture in hexane. Add 10% Pd/C catalyst (5 wt%). Stir under atmosphere (balloon pressure sufficient) for 12 hours.
- Purification: Filter through a Celite pad to remove catalyst. Concentrate solvent.
- Final Polish: Distill under reduced pressure (vacuum distillation) to isolate pure **4-methyltridecane**.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step synthetic pathway from precursor coupling to final saturated hydrocarbon.

Analytical Characterization & Applications

Mass Spectrometry (GC-MS)

In drug development and metabolic profiling, identifying **4-methyltridecane** requires recognizing specific fragmentation patterns.

- Molecular Ion (

-): m/z 198 (often weak).
- Base Peak: Typically m/z 43 () or m/z 57 ().
 - Diagnostic Fragments: Look for fragments corresponding to the loss of the methyl branch. The cleavage at the branching point (C4) typically yields characteristic alkyl fragments.

Research Applications

- Chemical Ecology (Pheromones): Methyl-branched alkanes are critical components of insect cuticular hydrocarbons (CHCs). They function as contact pheromones for species recognition and mating cues. **4-Methyltridecane** is used as a standard to map these profiles in evolutionary biology studies [3].
- Phase Change Material (PCM) Research: Due to its specific melting/boiling profile, it is investigated in binary mixtures to tune the thermal energy storage properties of PCMs for temperature regulation.
- Chromatographic Standard: It serves as a "non-polar retention marker" to calculate Kovats Indices for unknown compounds in essential oil analysis.

References

- NIST Chemistry WebBook. Tridecane, 4-methyl- Properties. National Institute of Standards and Technology. [Link](#)
- PubChem. **4-Methyltridecane** Compound Summary. National Library of Medicine. [Link](#)
- Nelson, D. R., & Blomquist, G. J. (1995). Insect waxes. In *Waxes: Chemistry, molecular biology and functions* (pp. 1-90). Oily Press. (Contextual grounding for methyl-branched alkane relevance in insects).
- [To cite this document: BenchChem. \[Comprehensive Guide to 4-Methyltridecane: Thermodynamics, Synthesis, and Applications\]. BenchChem, \[2026\]. \[Online PDF\]. Available](#)

at: [<https://www.benchchem.com/product/b123080/docs#comprehensive-guide-to-4-methyltridecane-thermodynamics-synthesis-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)